

Application Notes: Cell-Based Assays for N-Oleoyl Valine Activity

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Compound of Interest

Compound Name: *N-Oleoyl Valine*

Cat. No.: *B10776042*

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Introduction

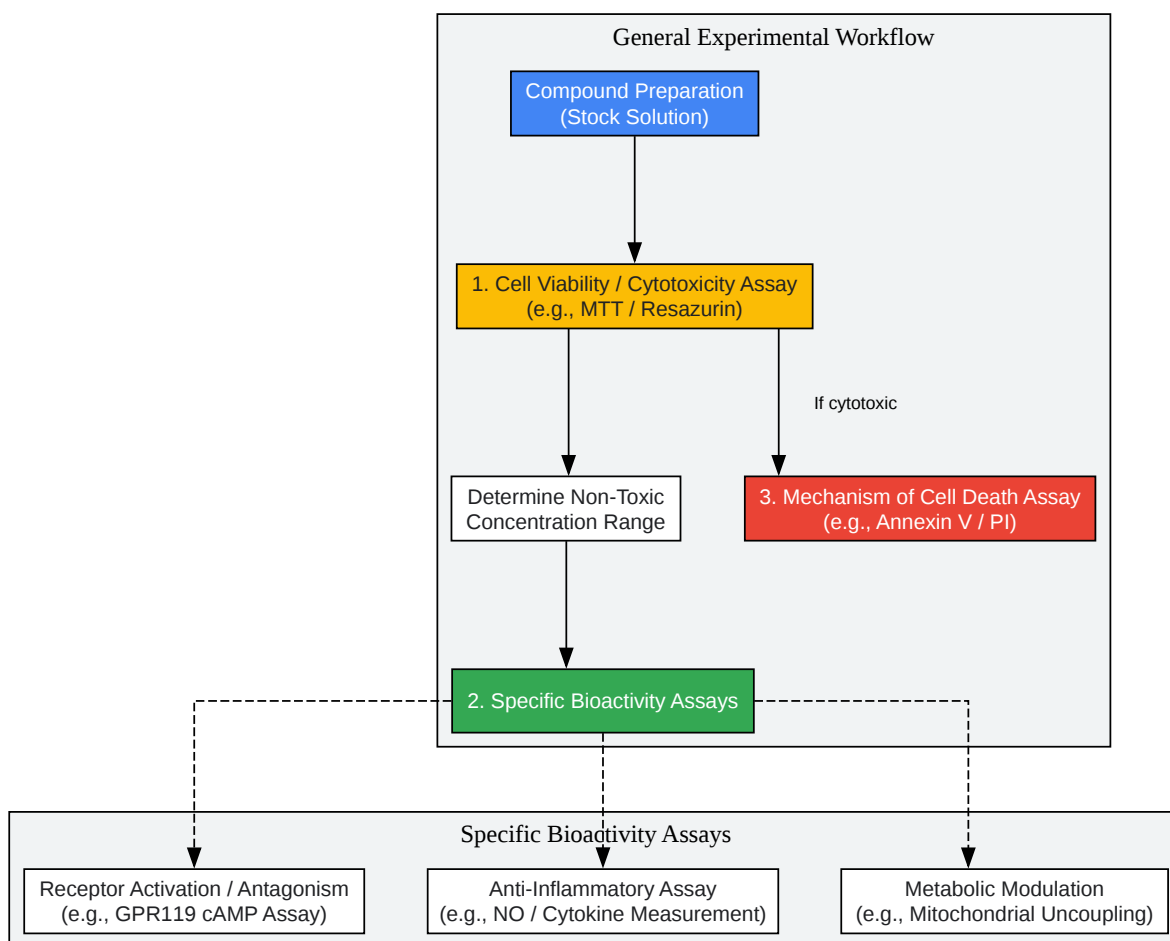
N-Oleoyl Valine is an endogenous N-acyl amino acid, a class of lipid signaling molecules structurally related to endocannabinoids.^{[1][2]} These molecules are gaining recognition for their diverse physiological roles and therapeutic potential.^{[2][3]} Specifically, **N-Oleoyl Valine** has been identified as an antagonist of the transient receptor potential vanilloid type 3 (TRPV3) receptor, which is involved in thermoregulation.^[4] Its levels are regulated in response to stimuli such as cold exposure and acute lung injury, suggesting a role in physiological stress responses. Furthermore, the broader family of N-acyl amines is known to interact with various cellular targets, including other receptors and mitochondria, and can exhibit anti-inflammatory properties.

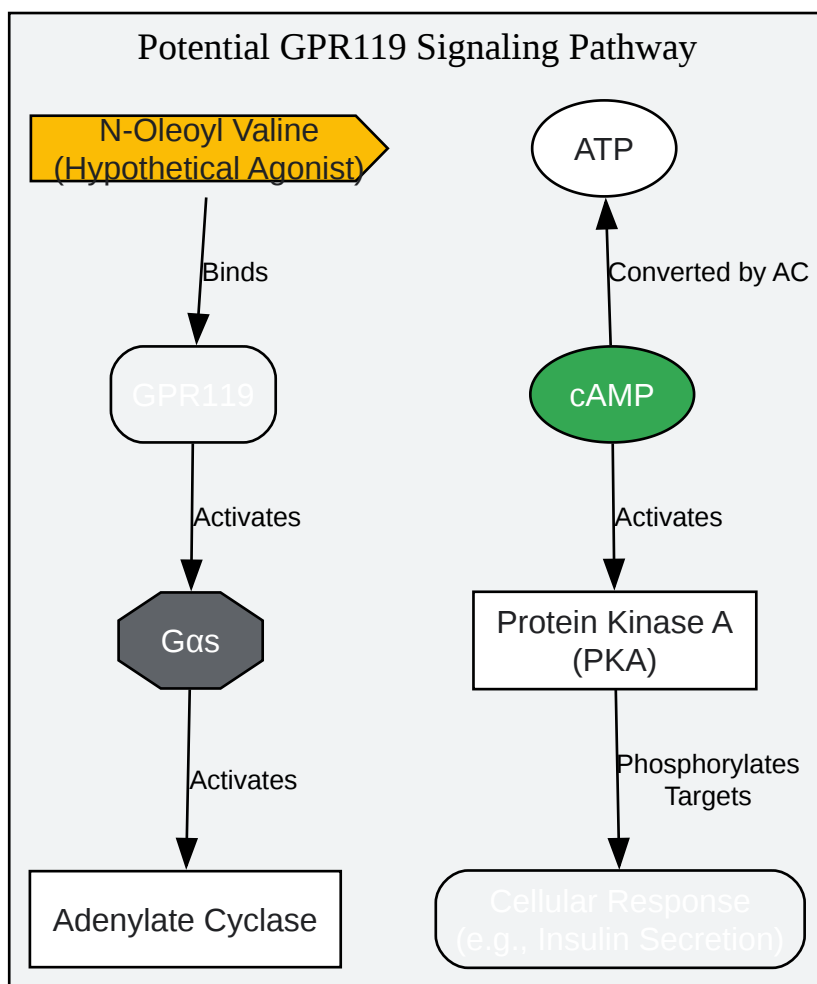
These application notes provide a framework of detailed protocols for researchers, scientists, and drug development professionals to investigate the biological activity of **N-Oleoyl Valine** in a cell culture setting. The methodologies are based on standard practices for characterizing novel compounds and the known biological activities of related N-acyl amino acids.

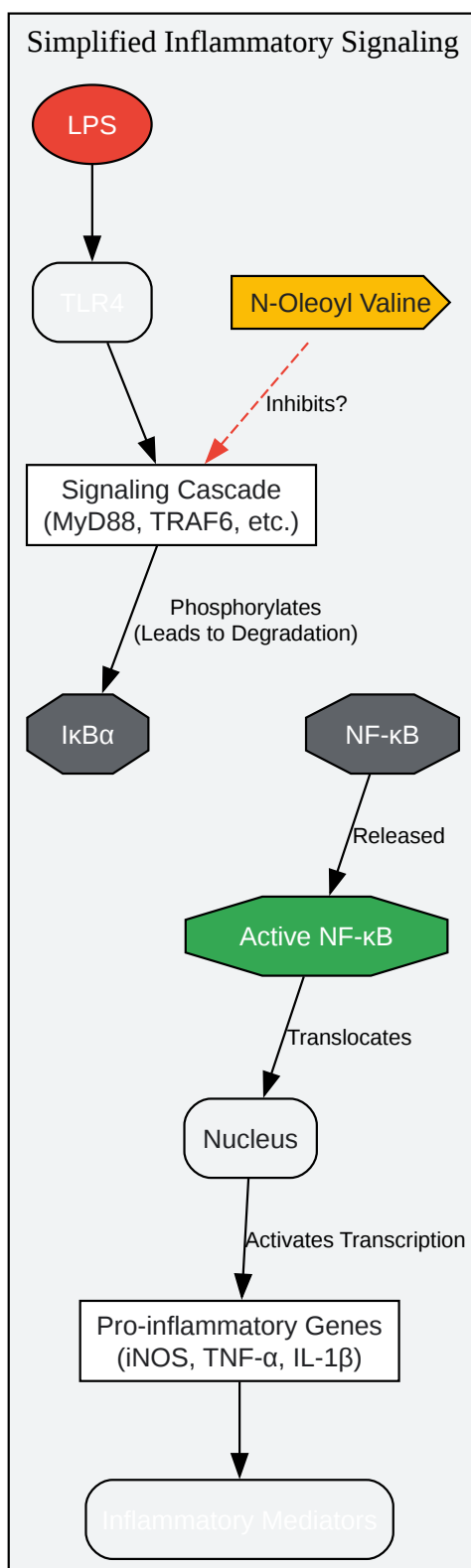
Potential Signaling Pathways and Experimental Workflow

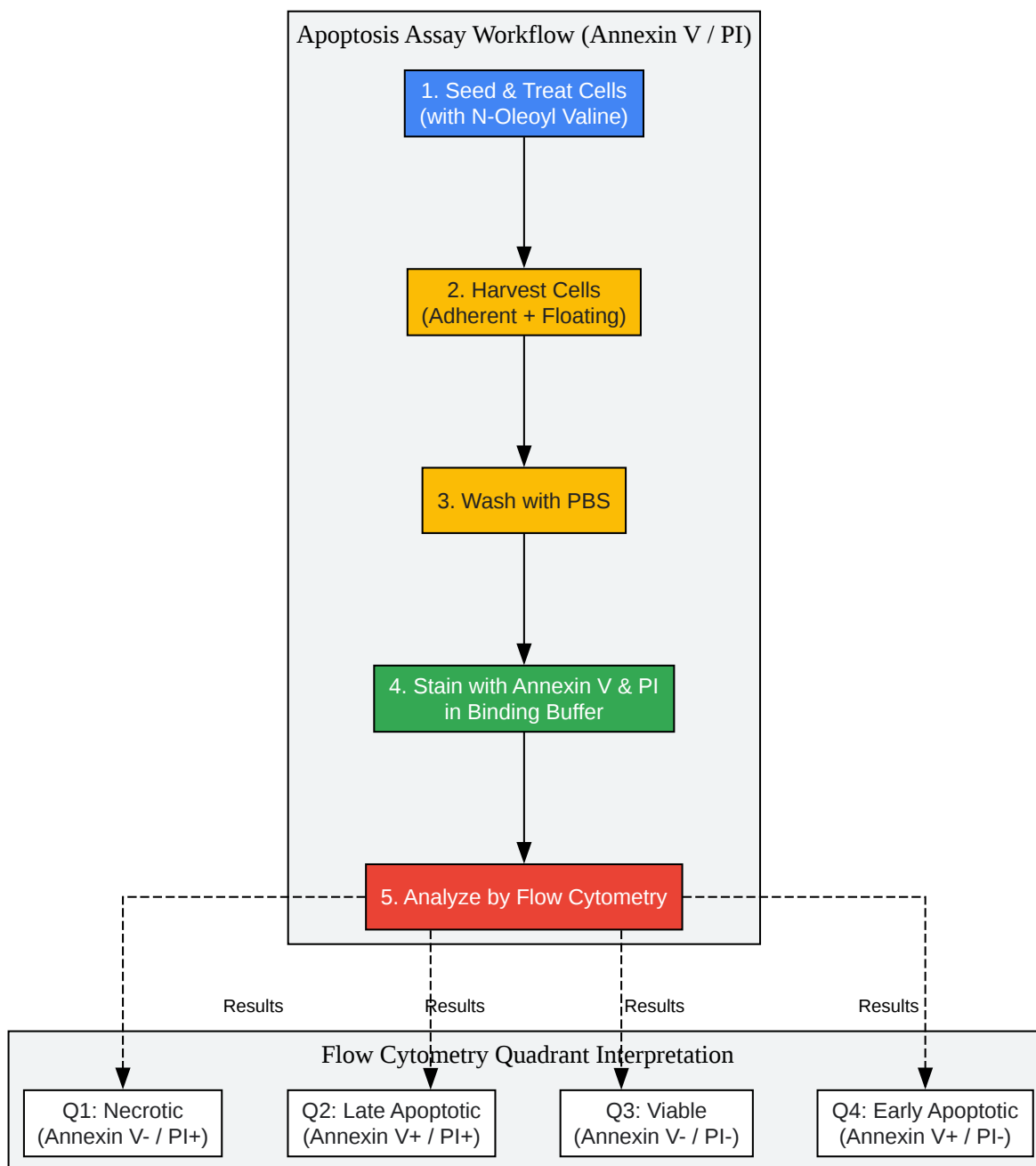
N-Oleoyl Valine's activity can be explored through several key signaling pathways and a structured experimental workflow. The initial step involves assessing its general effect on cell

health, followed by more specific assays targeting pathways suggested by its chemical structure and the activities of related molecules.









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